Technical Support Center: Synthesis of 3-(Methylsulfonyl)-1-propyne

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Compound of Interest

Compound Name:	*3-(Methylsulfonyl)-1-propyne*
CAS No.:	*111247-76-8*
Cat. No.:	*B1283193*

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Welcome to the technical support guide for the synthesis of **3-(Methylsulfonyl)-1-propyne**. This resource is designed for researchers, chemists, and drug development professionals to navigate the complexities of this synthesis, improve yields, and troubleshoot common experimental challenges. The guidance provided herein is based on established principles of organic chemistry and field-proven insights to ensure robust and reproducible outcomes.

Introduction to the Synthesis

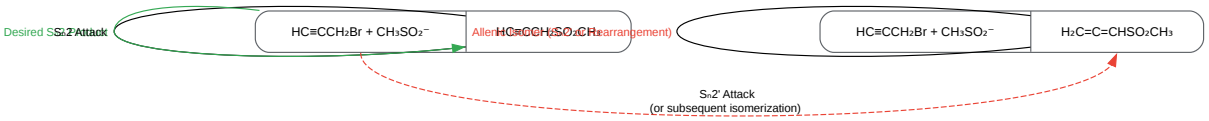
The primary and most direct route to **3-(Methylsulfonyl)-1-propyne** is the S-alkylation of a methylsulfinate salt, such as sodium methylsulfinate (CH_3SO_2Na), with a propargyl halide, typically propargyl bromide. This reaction proceeds via a classic bimolecular nucleophilic substitution (SN2) mechanism.

While straightforward in principle, the unique reactivity of both the ambident sulfinate nucleophile and the propargyl electrophile can lead to challenges, including low yields and the formation of difficult-to-separate side products. This guide will address these issues in detail.

Core Reaction Mechanism

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The intended reaction involves the sulfur atom of the methylsulfinate anion acting as the nucleophile, attacking the electrophilic methylene carbon of propargyl bromide and displacing the bromide ion.



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